

# Essential Safety and Logistical Information for Handling L-368,935

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## Compound of Interest

Compound Name: L 368935

Cat. No.: B1673724

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling L-368,935. As a dedicated Safety Data Sheet (SDS) for L-368,935 is not publicly available, this guide is based on information from suppliers and established principles of laboratory safety for handling research compounds with unknown toxicological profiles. A conservative approach is strongly recommended.

## Compound Identification and Properties

L-368,935 is identified as a cholecystokinin receptor antagonist. Due to the limited availability of a comprehensive safety profile, it should be handled with the utmost care, assuming it is potentially hazardous.

Property	Value
Chemical Name	(R)-1-(3-(1H-tetrazol-5-yl)phenyl)-3-(1-isobutyl-2-oxo-5-phenyl-2,3-dihydro-1H-benzo[e][1][2]diazepin-3-yl)urea
CAS Number	145878-31-5
Molecular Formula	C <sub>27</sub> H <sub>26</sub> N <sub>8</sub> O <sub>2</sub>
Molecular Weight	494.55 g/mol
Appearance	Crystalline solid
Storage	Store at -20°C for long-term storage.

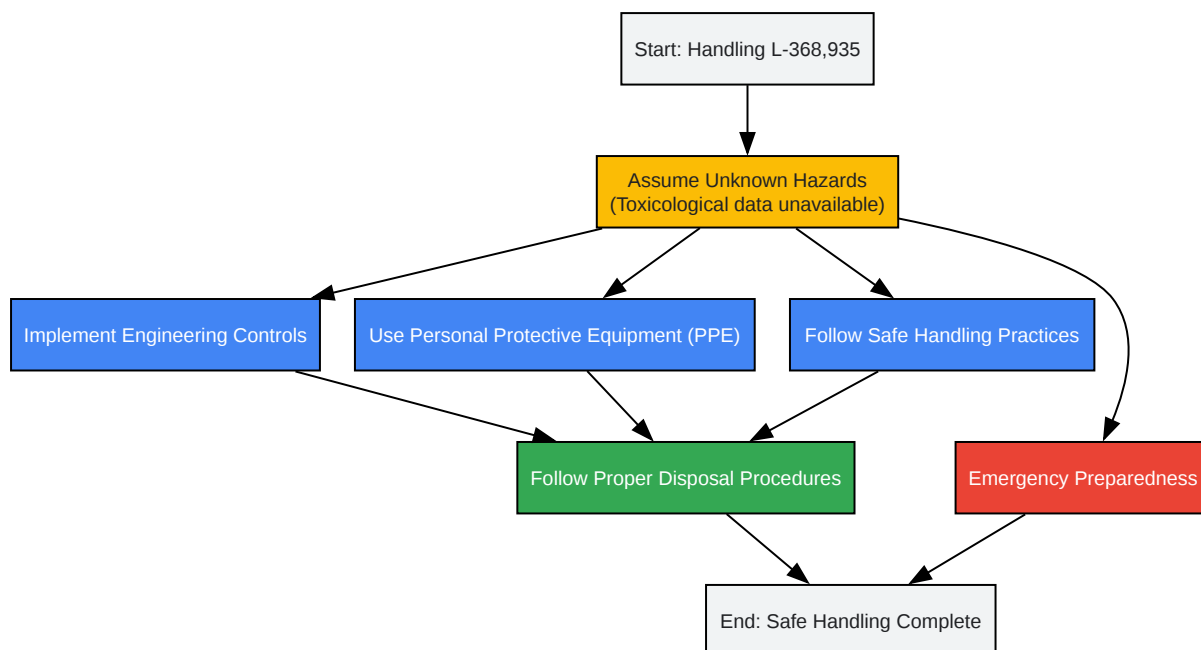
## Hazard Identification and Precautionary Measures

The toxicological properties of L-368,935 have not been fully investigated. Therefore, it is essential to treat the substance as potentially harmful if swallowed, inhaled, or in contact with skin.

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/eye protection/face protection.[3]

The following diagram illustrates the recommended risk assessment and control workflow for handling L-368,935.



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#### Risk Assessment and Control Workflow

## Operational Plan: Handling and Storage

A systematic approach to handling and storage is critical to minimize exposure and ensure the integrity of the compound.

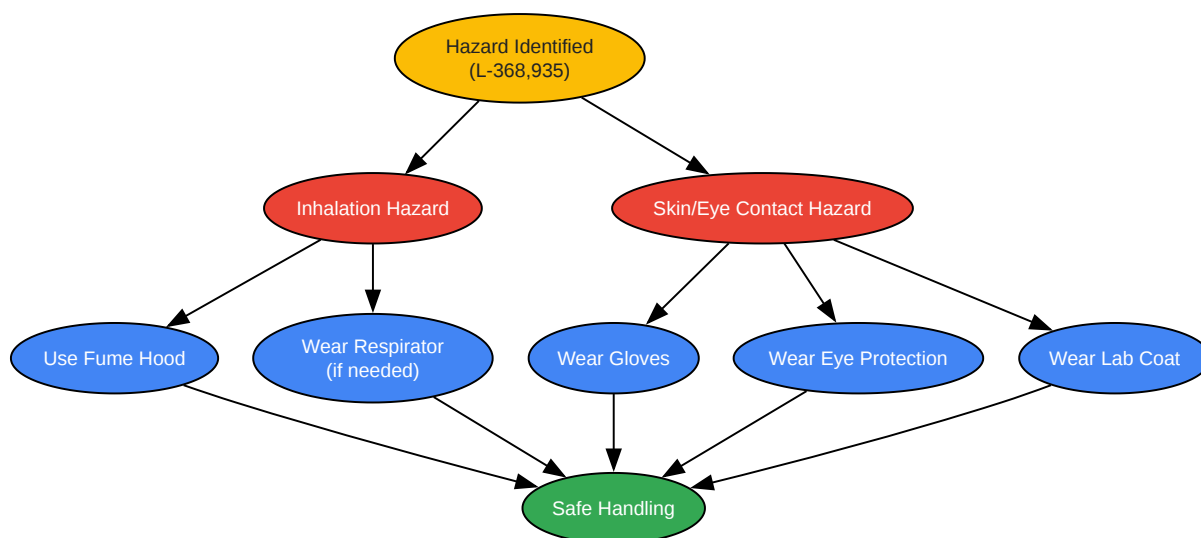
Engineering Controls:

- Work with L-368,935 should be conducted in a certified chemical fume hood to minimize inhalation exposure.<sup>[4][5]</sup>

Personal Protective Equipment (PPE): The following table summarizes the required PPE for handling L-368,935.

Body Area	Protection	Standard
Respiratory	Suitable respirator if risk assessment indicates necessary.[5]	NIOSH/MSHA approved
Hands	Chemical-resistant gloves (e.g., nitrile).[1]	BS EN 374:2003 or equivalent
Eyes	Safety glasses with side shields or goggles.[1]	ANSI Z87.1
Body	Laboratory coat.	N/A

The logical relationship for selecting appropriate PPE is outlined below.



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### PPE Selection Logic

Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.

#### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.
- Recommended storage temperature is -20°C for long-term stability.

## Disposal Plan

Dispose of L-368,935 and any contaminated materials as hazardous waste.

#### Disposal Protocol:

- **Waste Collection:** Collect waste L-368,935 and contaminated disposables (e.g., gloves, pipette tips) in a designated, sealed, and properly labeled hazardous waste container.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the chemical name "L-368,935," and the associated hazards (e.g., "Potentially Toxic").
- **Storage of Waste:** Store the waste container in a designated, secure area, away from incompatible materials, until it is collected for disposal.
- **Disposal Vendor:** Arrange for disposal by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.

## Emergency Procedures

#### First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[1]</a> <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[1]</a>

#### Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.
- Absorb: Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect: Carefully sweep up the absorbed material and place it into a suitable, closed container for disposal.
- Clean: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of the waste as hazardous waste.

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[1]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[1]

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